

Boc-3-iodo-L-phenylalanine CAS number and molecular weight

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Compound of Interest

Compound Name: *Boc-3-iodo-L-phenylalanine*

Cat. No.: *B558245*

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An In-depth Technical Guide to Boc-3-iodo-L-phenylalanine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-3-iodo-L-phenylalanine is a synthetically modified amino acid that serves as a crucial building block in peptide synthesis and drug development. The incorporation of an iodine atom onto the phenyl ring of phenylalanine provides a versatile functional handle for a variety of chemical modifications, including radiolabeling and cross-coupling reactions. The tert-butyloxycarbonyl (Boc) protecting group on the α -amino group allows for its controlled and sequential incorporation into peptide chains using well-established solid-phase peptide synthesis (SPPS) methodologies. This guide provides a comprehensive overview of the properties, synthesis, and applications of **Boc-3-iodo-L-phenylalanine**.

Core Physicochemical Properties

The key physicochemical properties of **Boc-3-iodo-L-phenylalanine** are summarized in the table below.

Property	Value
CAS Number	273221-75-3[1]
Molecular Weight	391.20 g/mol
Molecular Formula	C ₁₄ H ₁₈ INO ₄
Appearance	White to off-white powder
Purity	Typically ≥98% (HPLC)
Storage	Store at 2-8°C, protected from light

Synthesis of Boc-3-iodo-L-phenylalanine

The synthesis of **Boc-3-iodo-L-phenylalanine** can be achieved through a two-step process starting from L-phenylalanine. The first step involves the protection of the α -amino group with a Boc group, followed by regioselective iodination of the phenyl ring.

Experimental Protocol: Synthesis of Boc-L-phenylalanine

- **Dissolution:** Dissolve L-phenylalanine in a 1:1 mixture of 1,4-dioxane and water.
- **Basification:** Add sodium hydroxide to the solution and stir until the L-phenylalanine is fully dissolved.
- **Boc Protection:** Cool the reaction mixture in an ice bath and add di-tert-butyl dicarbonate ((Boc)₂O) dropwise while maintaining the temperature between 0-10°C.
- **Reaction:** Allow the reaction to proceed overnight at room temperature with continuous stirring.
- **Work-up:** Acidify the reaction mixture with a cold aqueous solution of potassium bisulfate to a pH of 2-3.
- **Extraction:** Extract the product with ethyl acetate.

- Purification: Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield Boc-L-phenylalanine.

Experimental Protocol: Regioselective Iodination

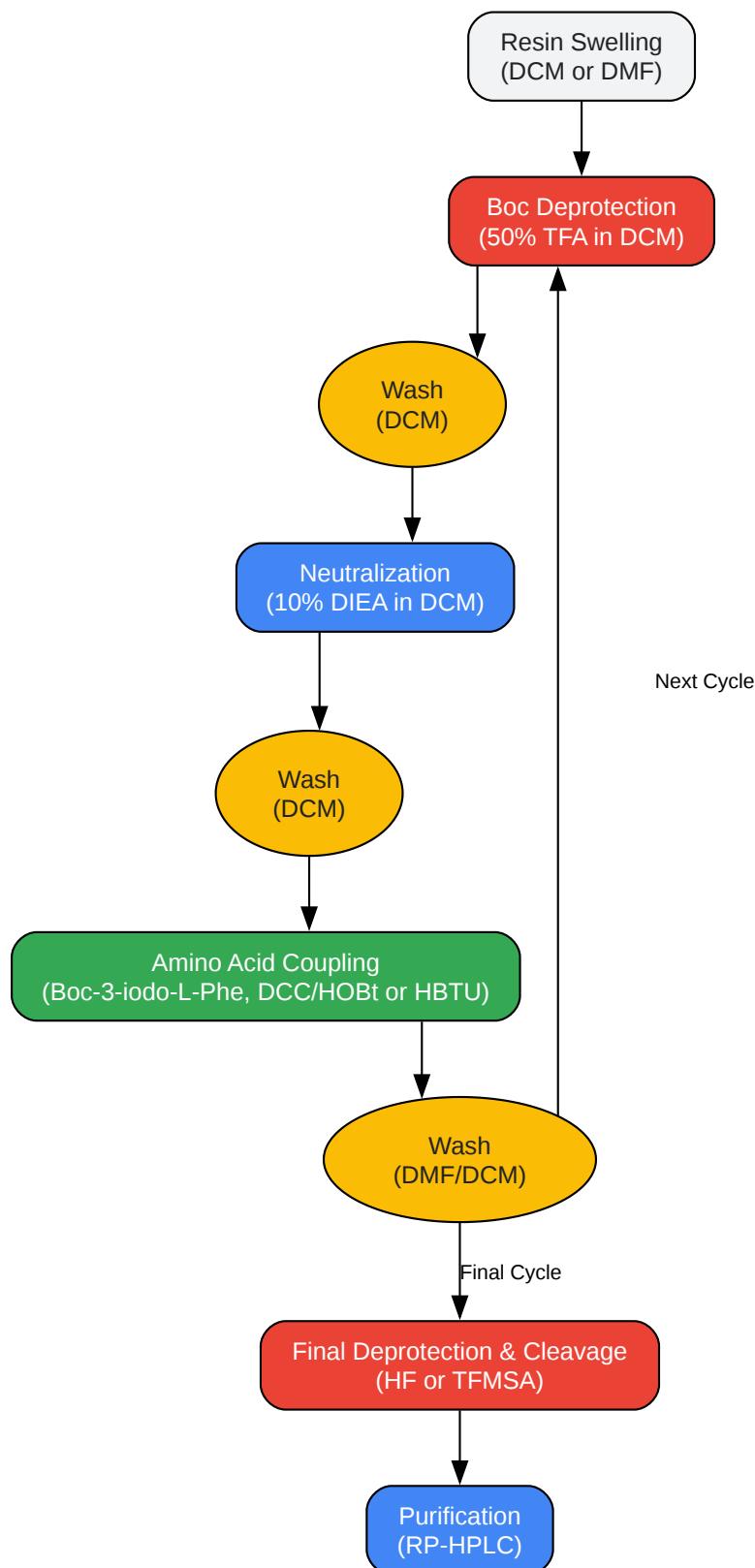
While a specific protocol for the direct iodination of Boc-L-phenylalanine to yield the 3-iodo isomer is not readily available in the provided search results, a general approach can be inferred. Regioselective iodination of aromatic compounds can be challenging. A common method involves electrophilic aromatic substitution using an iodinating agent in the presence of an acid catalyst.

- Dissolution: Dissolve Boc-L-phenylalanine in a suitable solvent such as acetic acid or a chlorinated solvent.
- Iodination: Add an iodinating reagent such as N-iodosuccinimide (NIS) or iodine monochloride (ICl) to the solution. The choice of reagent and reaction conditions can influence the regioselectivity.
- Reaction: Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete, monitoring by TLC or HPLC.
- Work-up and Purification: Quench the reaction, perform an aqueous work-up, and purify the product by column chromatography to isolate the desired **Boc-3-iodo-L-phenylalanine** isomer.

Application in Solid-Phase Peptide Synthesis (SPPS)

Boc-3-iodo-L-phenylalanine is well-suited for Boc-chemistry SPPS. The general workflow for incorporating this amino acid into a peptide chain is outlined below.

Experimental Workflow: Boc-SPPS Cycle



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A generalized workflow for a single coupling cycle in Boc-based solid-phase peptide synthesis.

Quantitative Data for SPPS

The efficiency of SPPS can be monitored at various stages. The following table provides typical quantitative data expected during the synthesis of peptides using Boc-protected amino acids.

Parameter	Typical Value	Method of Determination
Single Coupling Efficiency	>99%	Kaiser Test / Quantitative Ninhydrin Assay[2]
Crude Peptide Purity	>70%	RP-HPLC[2]
Final Purified Peptide Yield	5-20%	UV-Vis Spectroscopy, Gravimetric Analysis[2]

Bioconjugation via Sonogashira Coupling

The iodine atom on the phenyl ring of **Boc-3-iodo-L-phenylalanine** provides a reactive site for palladium-catalyzed cross-coupling reactions, most notably the Sonogashira coupling. This allows for the site-specific introduction of alkyne-containing molecules, such as fluorescent dyes, chelating agents, or other bioactive moieties, onto a peptide.[3][4][5][6]

Experimental Protocol: Sonogashira Coupling on a Resin-Bound Peptide

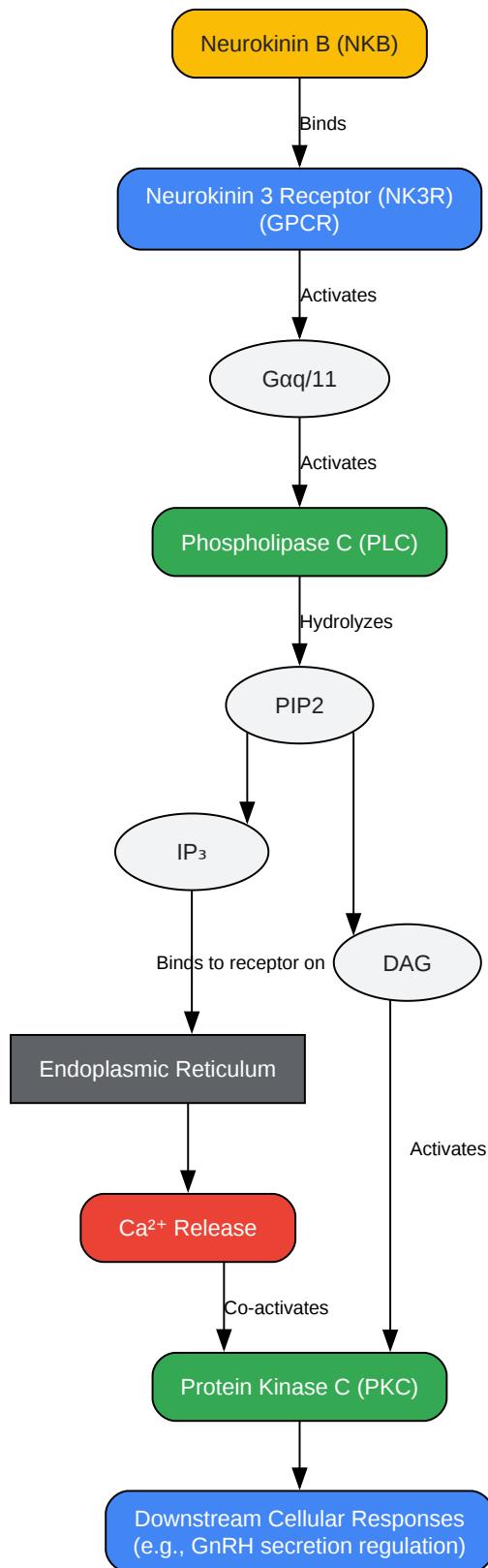
- Peptide Synthesis: Synthesize the peptide containing the 3-iodo-L-phenylalanine residue on a solid support using standard Boc-SPPS.
- Resin Preparation: Swell the peptide-resin in a suitable solvent like DMF.
- Reaction Mixture: In a separate flask, prepare a solution of the terminal alkyne (1.5-3 equivalents), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$ or $\text{PdCl}_2(\text{PPh}_3)_2$), a copper(I) co-catalyst (e.g., CuI), and a base (e.g., DIEA or Et_3N) in DMF.
- Coupling Reaction: Add the reaction mixture to the peptide-resin and agitate under an inert atmosphere (e.g., argon or nitrogen) at room temperature for 2-24 hours.

- **Washing:** After the reaction is complete, wash the resin thoroughly with DMF, DCM, and methanol to remove excess reagents and byproducts.
- **Cleavage and Purification:** Cleave the modified peptide from the resin and purify by RP-HPLC.

Signaling Pathway Involvement: Neurokinin Receptors

Peptides containing modified phenylalanine residues are often explored for their interaction with G-protein coupled receptors (GPCRs). The tachykinin family of peptides, which includes Substance P and Neurokinin B (NKB), are known to interact with neurokinin receptors (NKR). [7][8][9][10][11] The incorporation of 3-iodo-L-phenylalanine can be used to probe these interactions or to develop analogs with altered binding affinities or signaling properties. The signaling pathway of Neurokinin B through its preferred receptor, NK3R, is a relevant area of investigation for peptides containing this modified amino acid.

Neurokinin B Signaling Pathway

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Simplified signaling cascade initiated by Neurokinin B binding to the NK3R.

Conclusion

Boc-3-iodo-L-phenylalanine is a highly valuable synthetic amino acid for chemical biology and drug discovery. Its utility in standard Boc-SPPS, combined with the potential for post-synthetic modification via the iodo moiety, makes it a versatile tool for creating novel peptides with tailored properties. The ability to introduce functionalities through Sonogashira coupling opens up avenues for developing peptide-based probes, imaging agents, and therapeutics. Furthermore, its application in studying peptide-receptor interactions, such as those in the neurokinin system, highlights its importance in fundamental research. This guide provides a foundational understanding and practical protocols for the effective utilization of **Boc-3-iodo-L-phenylalanine** in a research setting.

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